

(5-Bromo-2-methylphenyl)hydrazine hydrochloride stability and storage

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Compound of Interest

Compound Name: (5-Bromo-2-methylphenyl)hydrazine hydrochloride

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An In-depth Technical Guide on the Stability and Storage of **(5-Bromo-2-methylphenyl)hydrazine hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

Abstract

(5-Bromo-2-methylphenyl)hydrazine hydrochloride is a substituted arylhydrazine derivative used in various chemical syntheses. As with many hydrazine compounds, its stability and proper storage are critical for ensuring its reactivity, purity, and safety. This guide provides a comprehensive overview of the known stability characteristics and recommended storage conditions for **(5-bromo-2-methylphenyl)hydrazine hydrochloride**, drawing on available data for the compound and analogous hydrazine derivatives. It also outlines general protocols for stability assessment and safe handling.

Chemical Properties and Structure

Property	Value
IUPAC Name	(5-Bromo-2-methylphenyl)hydrazine hydrochloride
CAS Number	214915-80-7
Molecular Formula	C ₇ H ₁₀ BrClN ₂
Molecular Weight	237.53 g/mol
Appearance	Typically a solid powder

Stability Profile

Detailed stability studies on **(5-Bromo-2-methylphenyl)hydrazine hydrochloride** are not extensively published. However, the stability of arylhydrazines is generally influenced by factors such as oxygen, light, heat, and the presence of metal ions. The hydrochloride salt form generally enhances the stability of hydrazine compounds compared to the free base.^[1]

General Stability Considerations for Arylhydrazines:

Condition	Impact on Stability	Recommendations
Air/Oxygen	Susceptible to oxidation. Hydrazine derivatives can be oxidized to diazonium salts or other degradation products.	Handle and store under an inert atmosphere (e.g., nitrogen or argon).[2][3]
Light	Can promote degradation.	Store in a light-resistant container.
Heat	Elevated temperatures can accelerate decomposition.	Store in a cool environment.[3][4]
Moisture	May affect the stability of the hydrochloride salt.	Store in a dry, well-sealed container.
pH	Stability is pH-dependent. Arylhydrazines are generally more stable in acidic conditions as salts.	Maintain in the hydrochloride salt form. Avoid exposure to strong bases.
Metals	Transition metal ions can catalyze decomposition.[5][6]	Avoid contact with metal spatulas and containers where possible. Use glass or other inert materials.

Recommended Storage Conditions

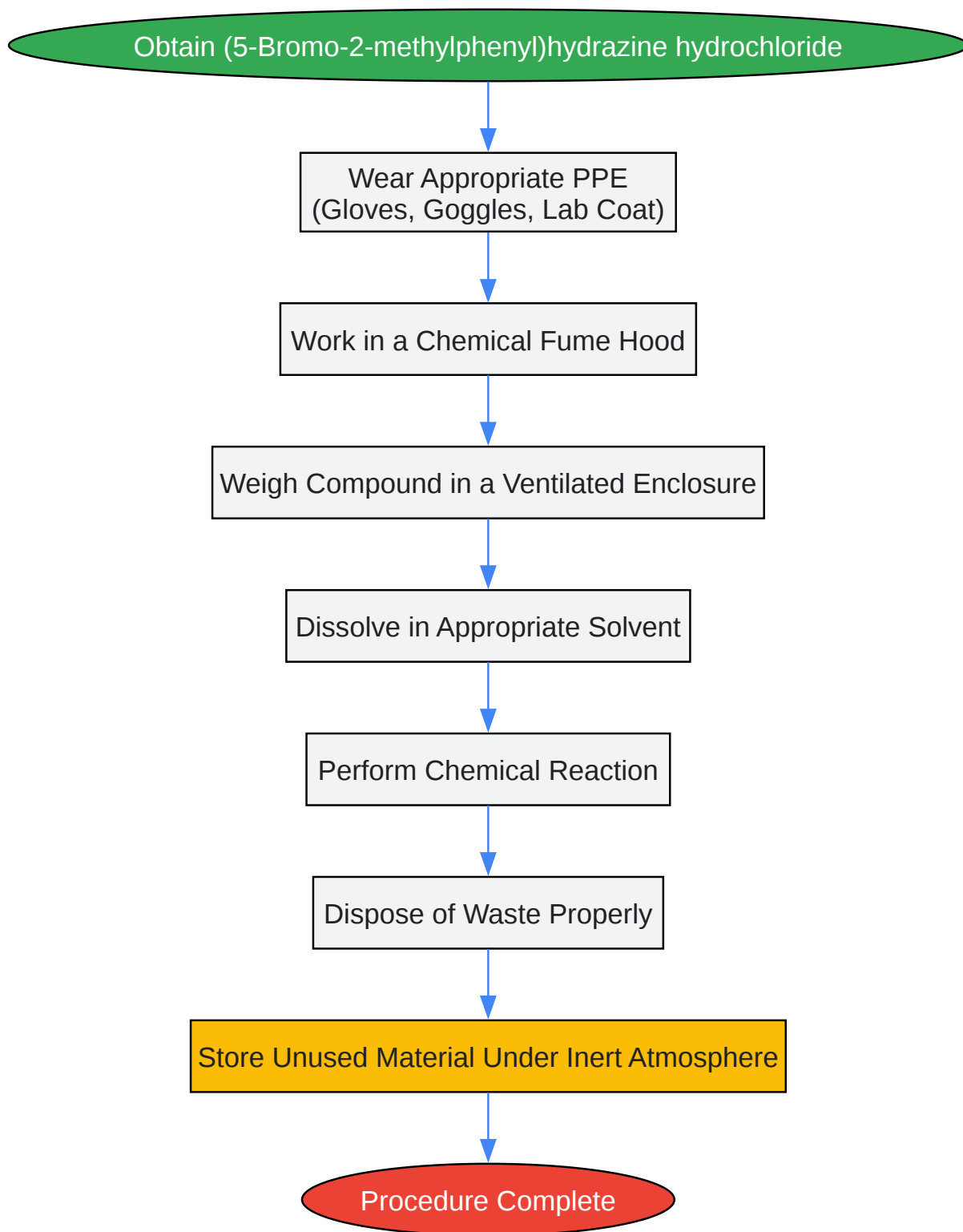
Based on supplier recommendations and general knowledge of hydrazine derivatives, the following storage conditions are advised for **(5-Bromo-2-methylphenyl)hydrazine hydrochloride**:

Parameter	Recommendation	Citation
Atmosphere	Inert atmosphere (Nitrogen or Argon)	[2] [3]
Temperature	Room temperature or refrigerated (2-8°C for long-term storage)	[2] [7]
Container	Tightly sealed, light-resistant container	[3] [4]
Location	Store in a dry, well-ventilated place away from incompatible materials.	[4] [8]

Handling and Safety Precautions

Hydrazine derivatives are a class of compounds that require careful handling due to their potential toxicity.

General Handling Workflow:



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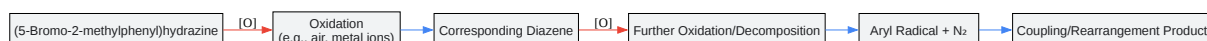
Figure 1. General workflow for handling **(5-Bromo-2-methylphenyl)hydrazine hydrochloride**.

Key Safety Precautions:

- Always handle this compound in a well-ventilated area, preferably a chemical fume hood.[4]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[5][8]
- Avoid inhalation of dust or vapors.[8]
- Avoid contact with skin and eyes.[8]
- Keep away from heat, sparks, and open flames.[4]
- In case of a spill, isolate the area and prevent the material from entering drains.[5]

Potential Degradation Pathways

The degradation of arylhydrazines can proceed through several pathways, primarily involving oxidation.



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Figure 2. Generalized oxidative degradation pathway for an arylhydrazine.

Experimental Protocols for Stability Assessment

A comprehensive stability study for **(5-Bromo-2-methylphenyl)hydrazine hydrochloride** would involve subjecting the compound to various stress conditions and analyzing its purity over time.

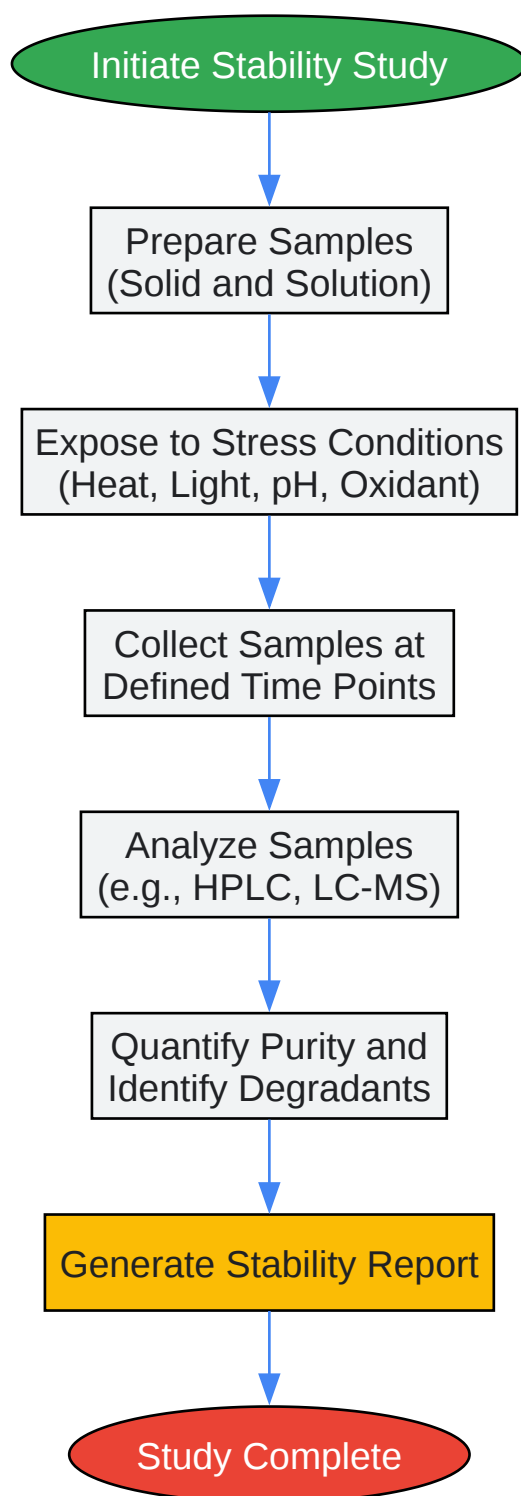
General Protocol for a Forced Degradation Study:

- Sample Preparation:
 - Prepare several accurately weighed samples of **(5-Bromo-2-methylphenyl)hydrazine hydrochloride**.
 - Prepare solutions in appropriate solvents (e.g., methanol, acetonitrile).
- Stress Conditions:
 - Acid Hydrolysis: Treat with a dilute acid (e.g., 0.1 M HCl) at an elevated temperature (e.g., 60°C).
 - Base Hydrolysis: Treat with a dilute base (e.g., 0.1 M NaOH) at room temperature.
 - Oxidation: Treat with a dilute oxidizing agent (e.g., 3% H₂O₂) at room temperature.[\[9\]](#)
 - Thermal Stress: Expose the solid compound to elevated temperatures (e.g., 60°C, 80°C).
 - Photostability: Expose the solid compound and a solution to UV light.
- Time Points:
 - Collect samples at various time points (e.g., 0, 2, 4, 8, 24, 48 hours).
- Sample Analysis:
 - Neutralize acidic or basic samples before analysis.
 - Analyze the purity of the samples using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.[\[10\]](#)[\[11\]](#) Gas Chromatography (GC) may also be applicable, potentially with derivatization.[\[12\]](#)
 - Characterize any significant degradation products using techniques like LC-MS or GC-MS.

Analytical Method Considerations:

Technique	Applicability for Hydrazine Derivatives
HPLC	A common and effective method for purity assessment and stability studies. Reversed-phase chromatography is often used. [10] [11]
GC	Can be used, but may require derivatization to improve volatility and thermal stability. [12]
LC-MS/GC-MS	Essential for the identification of unknown degradation products.
Spectrophotometry	Can be used for quantification, often after derivatization to form a chromophore. [13]

Workflow for Stability Testing:



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Figure 3. Workflow for a forced degradation study of **(5-Bromo-2-methylphenyl)hydrazine hydrochloride**.

Conclusion

While specific, in-depth stability data for **(5-Bromo-2-methylphenyl)hydrazine hydrochloride** is not widely available, a robust understanding of its stability can be inferred from the general behavior of arylhydrazine hydrochlorides. The primary degradation pathway is likely oxidation, which can be mitigated by storing the compound under an inert atmosphere, protected from light, and in a cool, dry place. For researchers and drug development professionals, adherence to these storage and handling protocols is essential for maintaining the compound's integrity and ensuring safety. When quantitative stability data is required, a forced degradation study using established analytical techniques such as HPLC is recommended.

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